

Technical Guide: 4-Bromo-7-(trifluoromethyl)quinoline (CAS 89446-67-3)

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Compound of Interest

Compound Name: 4-Bromo-7-(trifluoromethyl)quinoline

Cat. No.: B1339427

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-7-(trifluoromethyl)quinoline, with CAS number 89446-67-3, is a halogenated quinoline derivative. The quinoline scaffold is a prominent heterocyclic structure found in numerous natural and synthetic compounds with a broad spectrum of biological activities. The presence of a bromine atom at the 4-position and a trifluoromethyl group at the 7-position suggests its potential as a versatile intermediate in the synthesis of novel bioactive molecules. While direct and extensive research on the biological properties of **4-Bromo-7-(trifluoromethyl)quinoline** is limited, the broader class of 4-substituted-7-(trifluoromethyl)quinoline derivatives has demonstrated significant potential in medicinal chemistry, particularly as analgesic, anti-inflammatory, and anticancer agents.

This technical guide provides a comprehensive overview of the known properties of **4-Bromo-7-(trifluoromethyl)quinoline**, its role as a synthetic precursor, and the biological activities and experimental protocols associated with its closely related derivatives.

Chemical and Physical Properties

The fundamental physicochemical properties of **4-Bromo-7-(trifluoromethyl)quinoline** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	89446-67-3	
Molecular Formula	C ₁₀ H ₅ BrF ₃ N	
Molecular Weight	276.05 g/mol	
Appearance	Solid	
Purity	Typically ≥97%	

Safety Information: **4-Bromo-7-(trifluoromethyl)quinoline** is classified as harmful if swallowed, and causes skin and eye irritation. It may also cause respiratory irritation. Appropriate personal protective equipment should be used when handling this compound.

Synthetic Applications

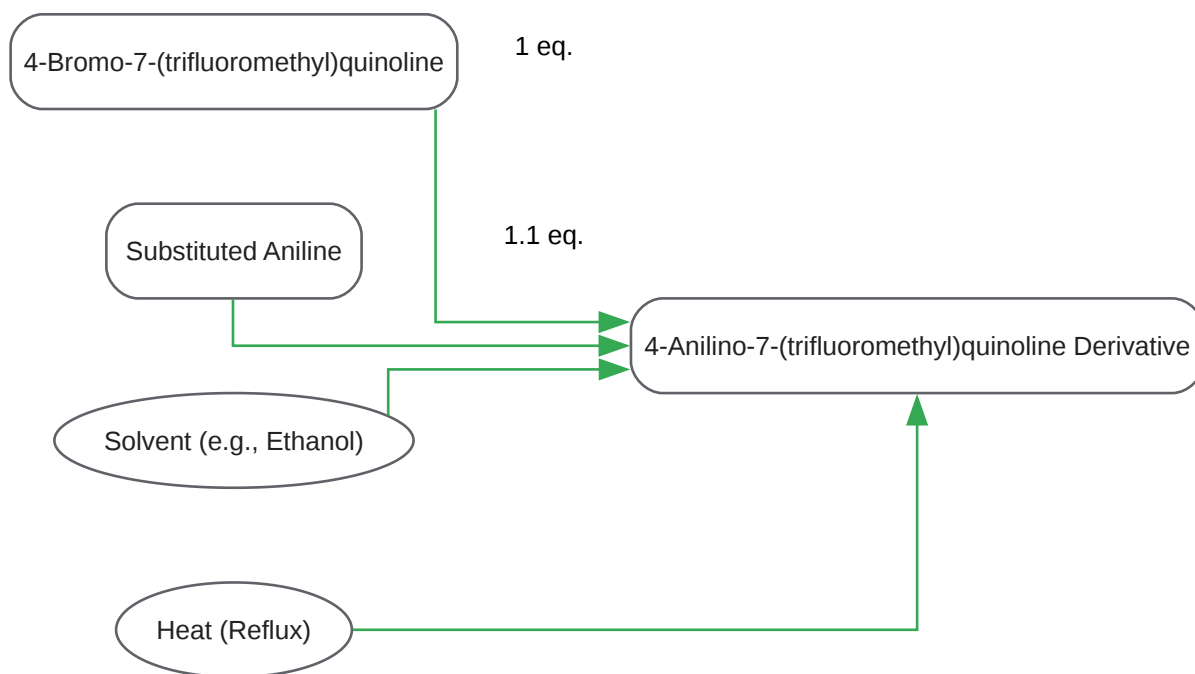
4-Bromo-7-(trifluoromethyl)quinoline is a key intermediate in the synthesis of various 4-substituted quinoline derivatives. The bromine atom at the 4-position is a versatile functional group that can be readily displaced by various nucleophiles, allowing for the introduction of diverse functionalities.

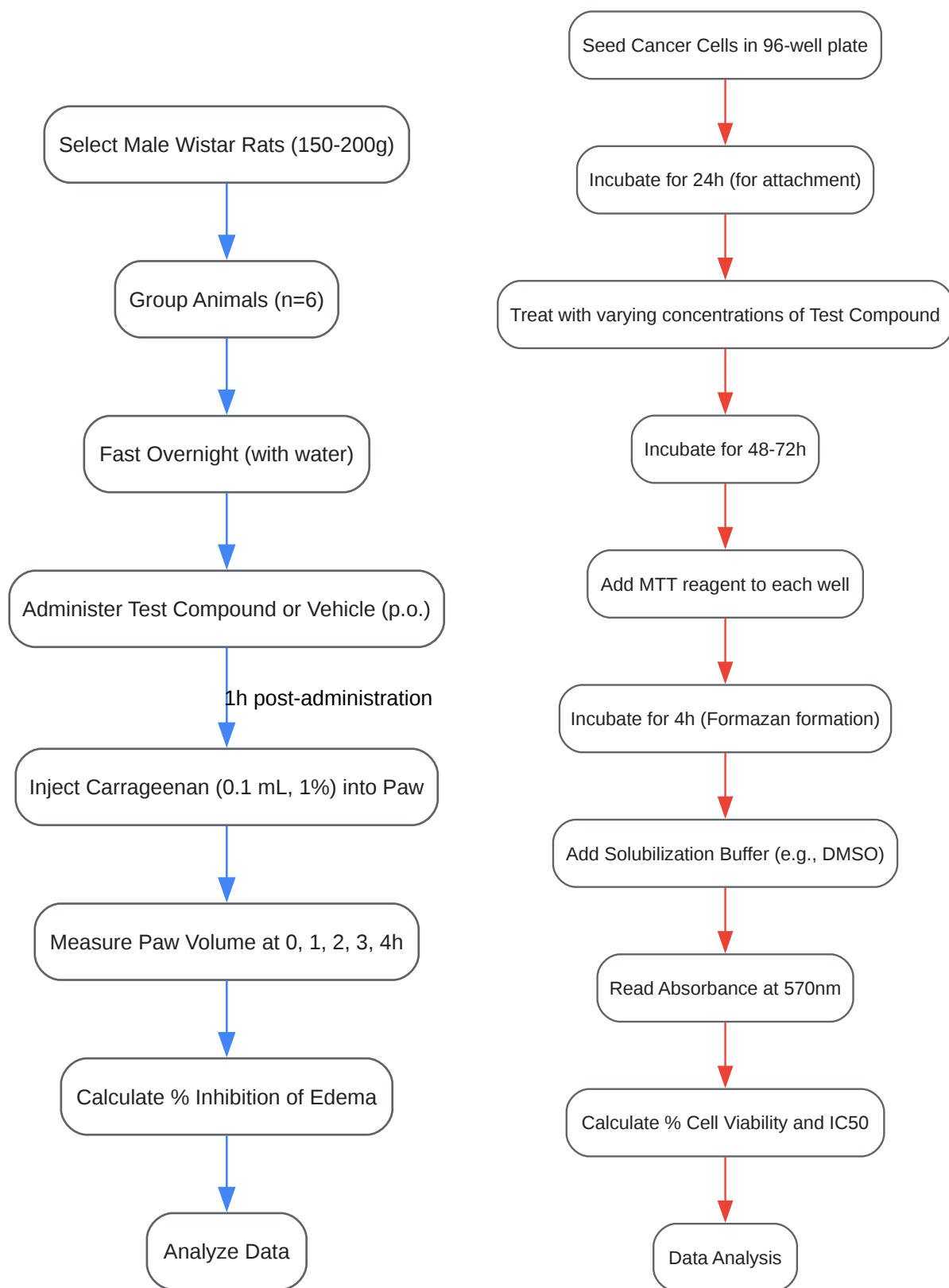
A notable application is in the synthesis of 4-anilino-7-(trifluoromethyl)quinoline derivatives, which have been investigated for their pharmacological activities.

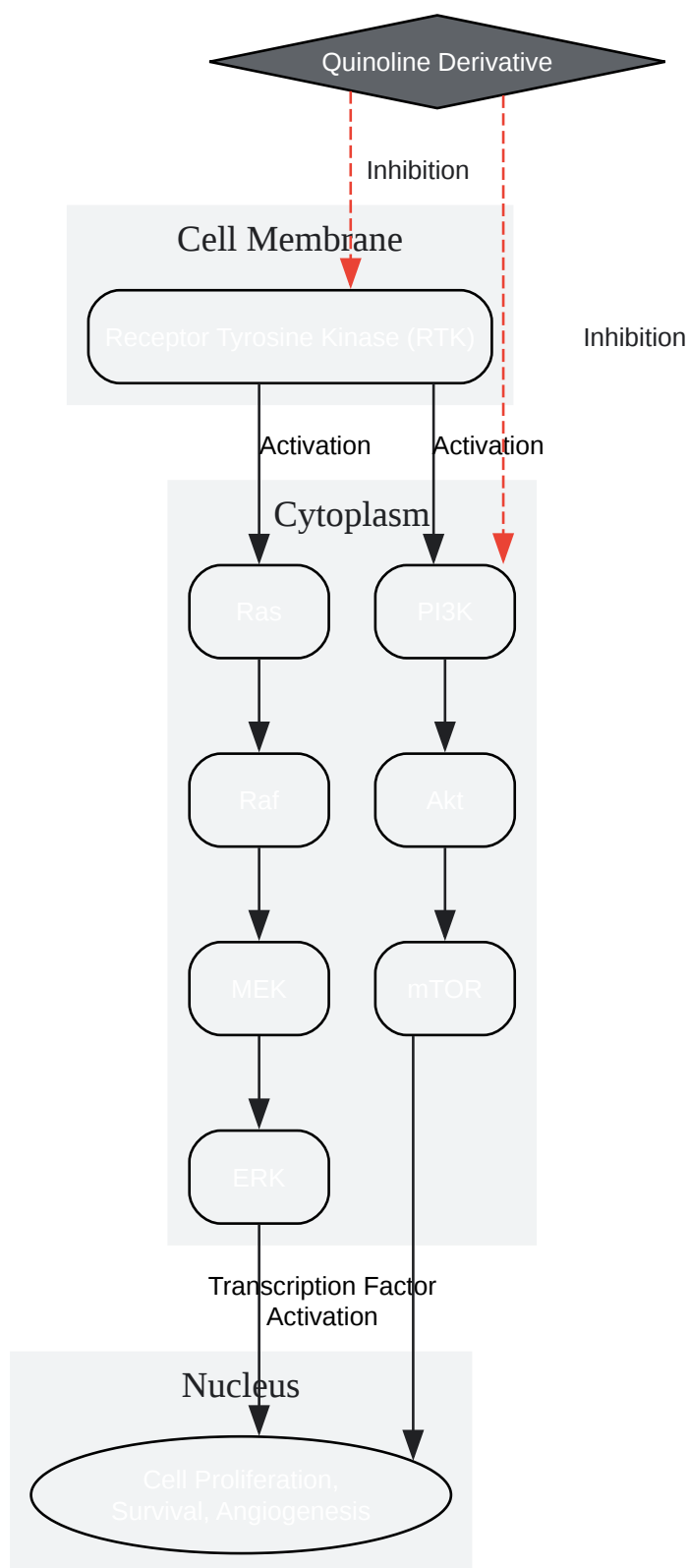
General Synthetic Protocol for 4-Anilino-7-(trifluoromethyl)quinoline Derivatives

This protocol is adapted from the synthesis of analogous compounds and can be applied to **4-Bromo-7-(trifluoromethyl)quinoline**.

Reaction:







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